methasterone metabolite detection time versus parent compound

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Compound Focus: **Methasterone**

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Metabolite Detection Times at a Glance

The following table consolidates key experimental data on **methasterone** and its metabolites from recent research, providing a clear comparison of their detection windows and analytical relevance.

Compound Name	Type	Reported Detection Time	Key Analytical Method	Study Model
Methasterone (Parent)	Parent Compound	~3-4 days [1]	LC-QTOF-MS, GC-MS	Human Urine [1]
Dihydromethasterone (M1/G1)	Phase I Metabolite / Glucuronide	Shorter than other metabolites [1]	LC-QTOF-MS, GC-MS	Human Urine [1]
G2 (18-nor-17β-hydroxymethyl-2α,17α-dimethyl-androst-13-en-3α-ol-ξ-O-glucuronide)	Glucuronide Conjugate	**Up to 10 days** [2] [1]	LC-QTOF-MS	Human Urine [2] [1]

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Compound Name	Type	Reported Detection Time	Key Analytical Method	Study Model
MTS-M3 (2α,17α-dimethyl-5ξ-androstane-3α,12ξ,16ξ,17β-tetrol)	Phase I Metabolite (Tetrol)	Characterized as a novel metabolite [3]	GC-Orbitrap-HRMS	Human Liver S9 Fraction *In Vitro* [3]

Detailed Experimental Protocols

To ensure reproducibility and provide insight into the methodologies generating the above data, here are detailed protocols for the key experiments cited.

Protocol 1: Human Urine Analysis via LC-QTOF-MS (for Metabolite G2)

This protocol is adapted from the 2016 study that identified the long-term biomarker G2 [1].

- **1. Sample Collection:** Urine samples were collected from a healthy male volunteer after a single oral administration of **methasterone**.
- **2. Sample Preparation (Liquid-Liquid Extraction):**
  - Urine samples were processed using liquid-liquid extraction.
  - For phase II metabolite analysis, enzymatic hydrolysis with *E. coli* β-glucuronidase was performed to cleave glucuronide conjugates for subsequent GC-MS analysis of the aglycones.
- **3. Instrumental Analysis:**
  - **LC-QTOF-MS:** Analysis was performed in full scan and targeted MS/MS modes with accurate mass measurement. Chromatographic peaks for potential metabolites were hunted using the theoretical $[M-H]^-$ ion as a target.
  - **GC-MS:** Used to obtain structural information on the trimethylsilylated (TMS) phase I metabolites released after enzymatic hydrolysis. Electron ionization (EI) mass spectra were used to infer the steroid ring structure.
- **4. Data Processing:** Metabolites were identified by comparing their accurate mass and fragmentation patterns with controls. Detection times were tracked across multiple post-administration days.

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Protocol 2: In Vitro Metabolic Profiling using Human Liver S9 Fractions

This protocol outlines the 2025 study that characterized novel metabolites like MTS-M3 using an *in vitro* model [3].

- **1. Incubation System:**
  - **Model:** Human liver S9 fractions.
  - **Test Substances:** Oxymetholone and **methasterone**.
  - **Co-factors:** The S9 incubation included NADPH-regenerating system and UDP-glucuronic acid to support both phase I and II metabolic reactions.
- **2. Sample Preparation:**
  - Incubations were quenched at predetermined time points.
  - Metabolites were extracted and separated into free, glucuronide-conjugated, and sulfate-conjugated fractions for comprehensive profiling.
- **3. Instrumental Analysis:**
  - **GC-Orbitrap-HRMS:** The full scan mode was used for high-resolution mass analysis. The high mass accuracy and resolution of the Orbitrap enabled the confident characterization of novel metabolites.
- **4. Metabolite Identification:** Potential metabolite structures were inferred from EI mass spectra and by comparing the accurate mass and retention data with control incubations. Structures were corroborated through complementary *in vitro* and *in vivo* data.

Metabolic Pathways and Workflow

The extended detection window is a direct result of **methasterone**'s complex biotransformation. The parent compound is rapidly processed into a variety of metabolites, some of which are excreted over a much longer period. The following diagram illustrates the metabolic pathway and the associated analytical workflow for detecting these compounds.

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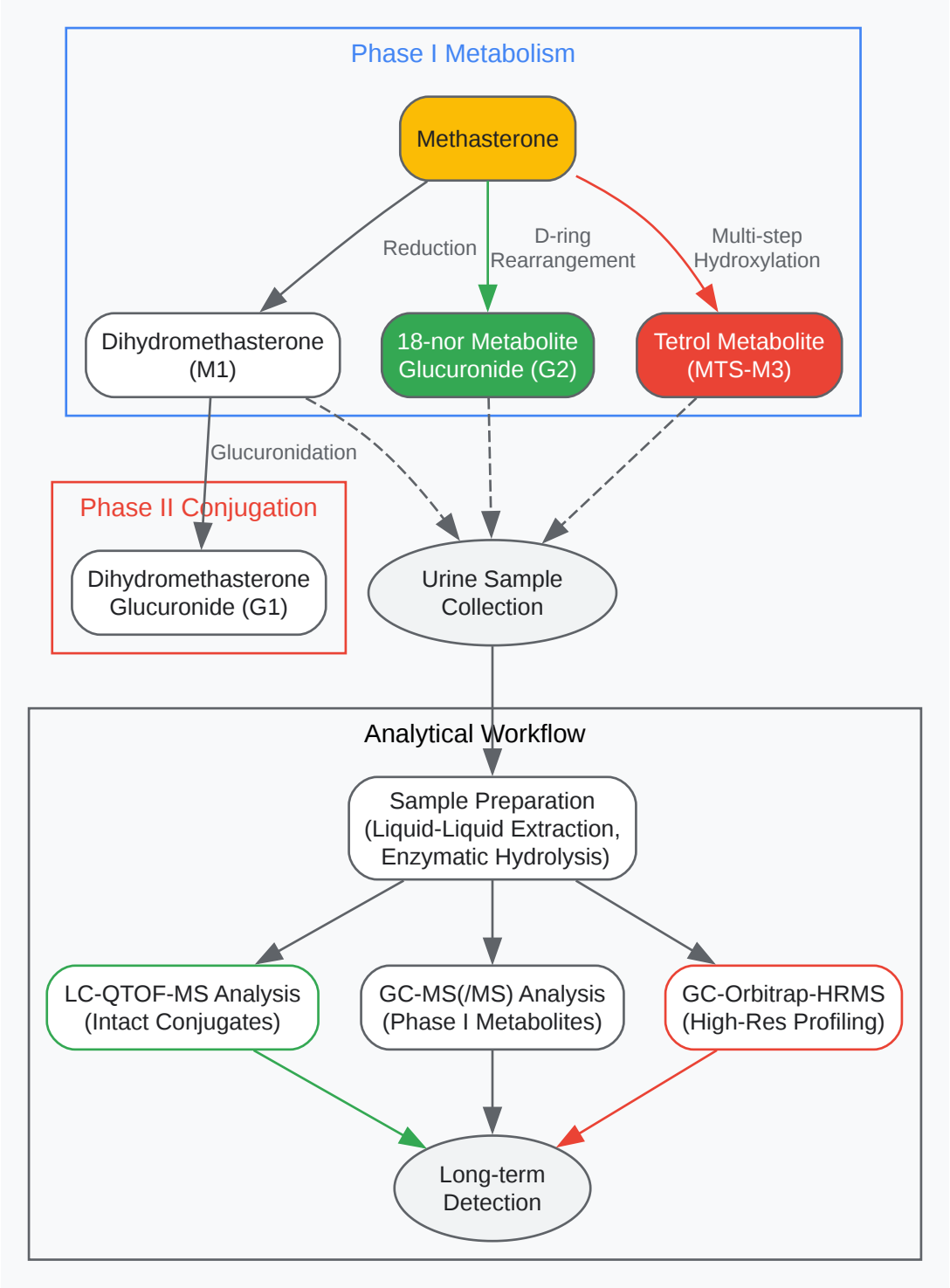

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Based on the current research, here are the key takeaways for your comparison guide:

- **Shift from Parent to Metabolites:** For effective detection of **methasterone** misuse, the focus must shift from the short-lived parent compound to its **longer-lasting metabolites, particularly**

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glucuronide conjugates like G2.

- **Biomarker G2 is Key:** The metabolite **G2** has been identified as a new potential biomarker, extending the detection window to **10 days** in human urine, which is significantly longer than the parent compound [2] [1].
- *In Vitro* Models Are Valuable: Human liver S9 fractions provide a viable and ethical model for predicting human metabolism and generating novel metabolites like **MTS-M3** for characterization, supporting anti-doping research [3].
- **Advanced HRMS is Critical:** The use of high-resolution mass spectrometry (HRMS) platforms like LC-QTOF and GC-Orbitrap is crucial for the discovery and confident identification of these complex steroid metabolites [2] [3].

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